Application Note: Spectrophotometric Quantification of Reactive Orange 16

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	Reactive Orange 16
Cat. No.:	B1207558

Get Quote

AN-RO16-001

Introduction

Reactive Orange 16 (RO16) is a widely used azo dye in the textile industry.[1] Its quantification in various aqueous samples is crucial for quality control, wastewater monitoring, and in research settings studying dye degradation or textile processing. This application note details a straightforward and reliable method for determining the concentration of **Reactive Orange 16** using UV-Vis spectrophotometry. The method is based on the principle that the absorbance of a solution is directly proportional to the concentration of the analyte at a specific wavelength, as described by the Beer-Lambert Law.

Principle of the Method

The concentration of **Reactive Orange 16** in an aqueous solution can be determined by measuring its absorbance at the wavelength of maximum absorption (λmax). A calibration curve is constructed by plotting the absorbance of a series of standard solutions of known concentrations versus their respective concentrations. The concentration of an unknown sample can then be determined by measuring its absorbance and interpolating the concentration from the calibration curve.

Physicochemical Properties of **Reactive Orange 16**

Property	Value
Molecular Formula	$C_{20}H_{17}N_3Na_2O_{11}S_3$
Molecular Weight	617.54 g/mol
Appearance	Orange Powder
λmax	494 nm[2][3]

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the spectrophotometric determination of **Reactive Orange 16**.

Parameter	Value	Reference
Wavelength of Maximum Absorbance (λmax)	494 nm	[2][3]
Linearity Range	20 - 100 mg/L	
Limit of Detection (LOD)	0.12 mg/L	

Experimental Protocols

1. Materials and Equipment

- **Reactive Orange 16** (analytical standard)

- Deionized water

- UV-Vis Spectrophotometer

- 100 mL volumetric flasks

- Pipettes (various sizes)

- Cuvettes (1 cm path length)

- Analytical balance

2. Preparation of Standard Solutions

2.1. Preparation of Stock Standard Solution (1000 mg/L)

- Accurately weigh 100 mg of **Reactive Orange 16** powder using an analytical balance.

- Quantitatively transfer the powder to a 100 mL volumetric flask.

- Add a small amount of deionized water to dissolve the powder.

- Once dissolved, fill the flask to the mark with deionized water.

- Stopper the flask and invert it several times to ensure a homogeneous solution.

2.2. Preparation of Working Standard Solutions

Prepare a series of working standard solutions by diluting the stock solution with deionized water in 100 mL volumetric flasks, as described in the table below.

Standard Concentration (mg/L)	Volume of Stock Solution (mL)	Final Volume (mL)
20	2	100
40	4	100
60	6	100
80	8	100
100	10	100

3. Spectrophotometric Measurement

- Turn on the UV-Vis spectrophotometer and allow it to warm up for at least 15-20 minutes.

- Set the wavelength to the λmax of **Reactive Orange 16**, which is 494 nm.

- Use deionized water as a blank to zero the spectrophotometer.

- Measure the absorbance of each working standard solution, starting from the lowest concentration.

- Rinse the cuvette with the next standard solution before taking the measurement.

- Record the absorbance values for each standard.

4. Construction of the Calibration Curve

- Plot a graph of absorbance (Y-axis) versus concentration (X-axis) for the standard solutions.

- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the coefficient of determination (R^2). The R^2 value should be ≥ 0.995 for a good linear fit.

5. Measurement of Unknown Samples

- Measure the absorbance of the unknown sample solution at 494 nm.

- Ensure the absorbance of the unknown sample falls within the linear range of the calibration curve. If the absorbance is too high, dilute the sample with deionized water and re-measure.

- Calculate the concentration of **Reactive Orange 16** in the unknown sample using the equation from the calibration curve.

Concentration (mg/L) = (Absorbance - c) / m

Where:

- Absorbance is the measured absorbance of the unknown sample.

- m is the slope of the calibration curve.
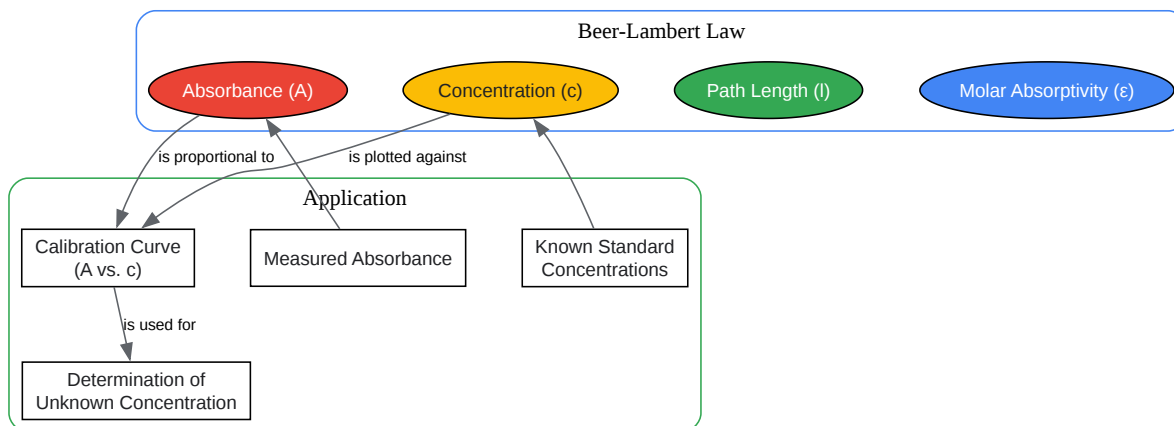
- c is the y-intercept of the calibration curve.

If the sample was diluted, multiply the calculated concentration by the dilution factor.

Visualizations

Caption: Experimental workflow for the quantification of **Reactive Orange 16**.
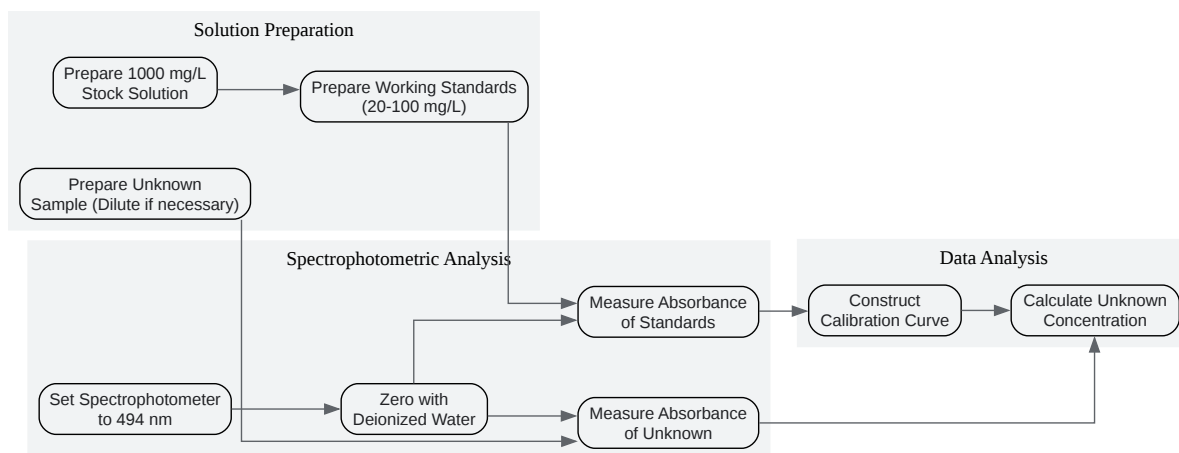
Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. researchgate.net [researchgate.net]
- 2. ukm.my [ukm.my]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Note: Spectrophotometric Quantification of Reactive Orange 16]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1207558#spectrophotometric-quantification-of-reactive-orange-16-concentration]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com